

Domiphen bromide thermal stability compared to derivatives

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Domiphen Bromide

CAS No.: 538-71-6

Cat. No.: S526505

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Comparative Stability Data

The table below summarizes the stability of **domiphen bromide** under various stress conditions, compiling data from multiple studies:

Stress Condition	Observation (2018 Data [1] [2] [3])	Degradation / Observation (2025 Data [4])
Thermal	Stable [1] [2] [3]	Data not explicitly provided, but method is stability-indicating for thermal degradation studies [4].
Acidic Hydrolysis	Stable [1] [2] [3]	18.45% degradation [4]
Basic Hydrolysis	Yields a by-product [1] [2] [3]	26.72% degradation (highest susceptibility) [4]
Oxidative	Not reported	15.23% degradation [4]
Photolytic	Not reported	Method is stability-indicating; specific degradation not quantified in abstract [4]

Comparison to Derivatives: One 2018 study notes that its para-bromo derivative, **p-bromodomiphen (bromiphen) bromide**, exhibits identical stability behavior to **domiphen bromide**, being stable under acidic and thermal stress but producing a by-product under basic conditions [1] [2] [3].

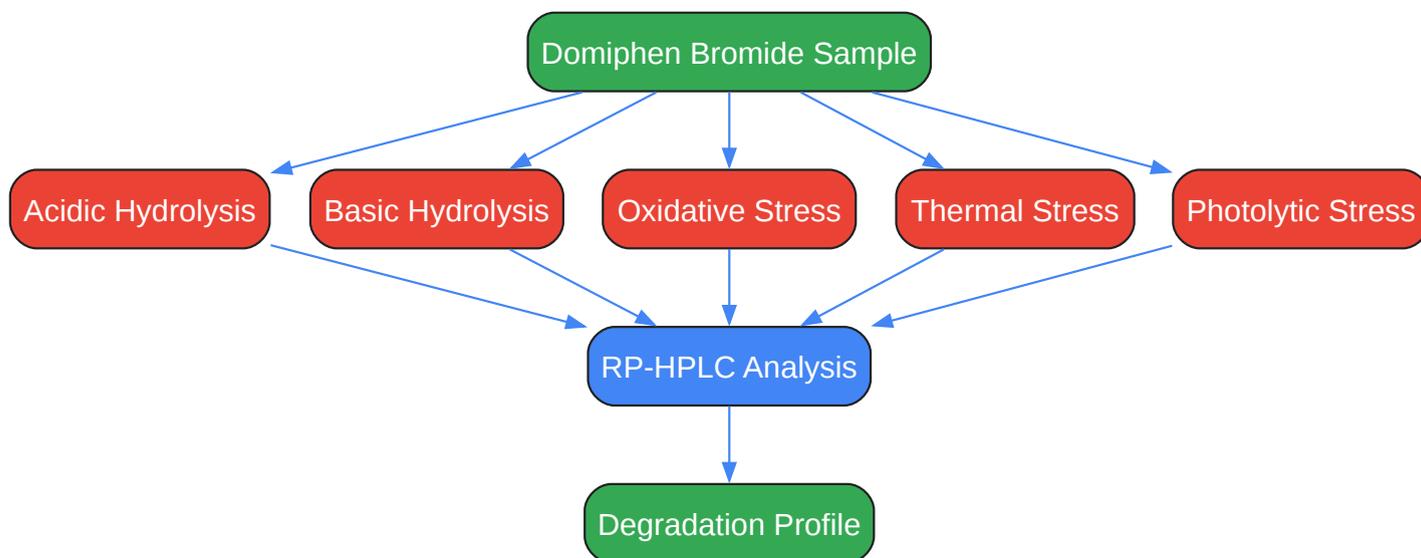
Experimental Methodologies

The differing results highlight the importance of understanding the underlying experimental protocols.

Chromatographic Analysis Method (2025 Study) [4] This robust RP-HPLC method was used for quantitative determination and forced degradation studies:

- **Analytical Technique:** Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC).
- **Column:** Inertsil ODS-3 (C18), 250 mm x 3.0 mm, 5 µm particle size.
- **Mobile Phase:** Acetonitrile and 0.0116 M perchloric acid (70:30, v/v).
- **Flow Rate:** 2.0 mL/min.
- **Detection:** Diode Array Detector (DAD) at 275 nm.
- **Column Temperature:** 25 °C.
- **Injection Volume:** 20 µL.
- **Sample Diluent:** Ethanol and water (1:1, v/v).

Forced Degradation Studies (2025 Study) [4] The following forced degradation studies were conducted to stress the drug substance and validate the stability-indicating power of the analytical method. The general workflow is illustrated below, showing how samples are stressed and then analyzed to separate and quantify degradation products:



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Key Insights for Researchers

- **Addressing Data Discrepancies:** The differing results on acidic stability between the 2018 and 2025 studies could be due to **differences in stressor concentration, temperature, or duration**. The 2025 study provides a more comprehensive ICH-guided assessment.
- **Primary Degradation Pathway:** Both studies consistently identify **basic hydrolysis as the primary degradation pathway**, suggesting this is the most critical stability parameter to control during formulation and storage.
- **Analytical Considerations:** The 2025 RP-HPLC method, which uses a perchloric acid mobile phase to suppress silanol interactions, successfully separated **domiphen bromide** from all its degradation products, confirming its utility as a **stability-indicating method** [4].

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References

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2. Data on thermal and hydrolytic stability of both domiphen ... [agris.fao.org]
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To cite this document: Smolecule. [Domiphen bromide thermal stability compared to derivatives].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b526505#domiphen-bromide-thermal-stability-compared-to-derivatives>]

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